

An In-depth Technical Guide to Fluopicolide: Chemical Structure, Properties, and Fungicidal Activity

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Abstract

Fluopicolide is a novel fungicide belonging to the acylpicolide chemical class, demonstrating high efficacy against a broad spectrum of oomycete pathogens. Its unique mode of action, involving the disruption of spectrin-like proteins and inhibition of V-ATPase, makes it a valuable tool in disease management strategies, particularly against pathogens resistant to other fungicide classes. This technical guide provides a comprehensive overview of **fluopicolide**, detailing its chemical structure, physicochemical properties, fungicidal activity, and experimental protocols for its synthesis, analysis, and efficacy evaluation.

Chemical Structure and Properties

Fluopicolide, with the IUPAC name 2,6-dichloro-N-{[3-chloro-5-(trifluoromethyl)pyridin-2-yl]methyl}benzamide, possesses a distinct molecular architecture responsible for its biological activity.[1][2]

Chemical Structure:



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Table 1: Chemical and Physical Properties of Fluopicolide

Property	Value	Reference(s)
IUPAC Name	2,6-dichloro-N-{[3-chloro-5- (trifluoromethyl)pyridin-2- yl]methyl}benzamide	[1][2]
CAS Number	239110-15-7	[1]
Molecular Formula	C14H8Cl3F3N2O	
Molecular Weight	383.58 g/mol	-
Appearance	Beige solid/Fine crystalline beige powder	_
Odor	No particular odor	_
Melting Point	149-150 °C	-
Boiling Point	Decomposes at ~320 °C	
Density	1.65 g/cm ³	-
Vapor Pressure	6.0 x 10 ⁻⁹ mm Hg at 25 °C	_
Water Solubility	2.80 mg/L at 20 °C (pH 7)	-
logP (Kow)	3.26 (pH 7.8, 22 °C)	-
рКа	No evidence of ionization in the pH range of 1.9 to 9.8	

Table 2: Solubility of Fluopicolide in Organic Solvents at 20 °C

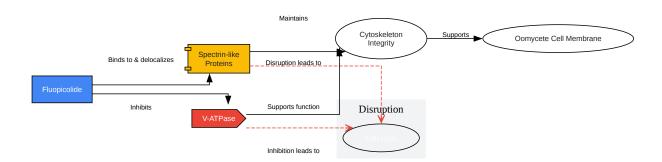


Solvent	Solubility (g/L)
Acetone	74.7
Dichloromethane	126
Dimethyl sulfoxide	183
Ethyl acetate	37.7
Ethanol	19.2
n-Hexane	0.20
Toluene	20.5

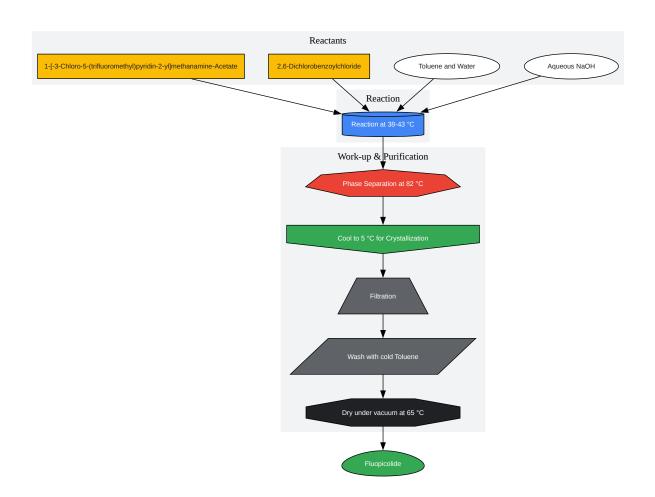
Fungicidal Properties Mode of Action

Fluopicolide exhibits a novel mode of action, distinguishing it from other oomycete fungicides. It primarily targets the cytoskeleton of the pathogen by affecting spectrin-like proteins. This interaction leads to the delocalization of these proteins from the cell membrane, disrupting cell structure and integrity, which ultimately results in cell lysis. More recent studies have also identified the vacuolar H+-ATPase (V-ATPase) as a specific target of fluopicolide in oomycetes. The inhibition of V-ATPase disrupts proton transport and pH homeostasis, further contributing to the fungicidal effect. This dual-site action contributes to its high efficacy and low risk of cross-resistance with other fungicide classes.









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